

# Technical Support Center: Dichlorodifluoromethane (R-12)

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Compound of Interest		
Compound Name:	Dichlorodifluoromethane	
Cat. No.:	B179400	Get Quote

Welcome to the technical support center for commercial-grade **Dichlorodifluoromethane** (R-12). This resource is designed to assist researchers, scientists, and drug development professionals in identifying and troubleshooting issues related to impurities in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the common impurities found in commercial Dichlorodifluoromethane (R-12)?

A1: Commercial **Dichlorodifluoromethane** (R-12) is typically of high purity, often 99.5% or higher.[1] However, trace amounts of impurities can be present. The most commonly cited impurities include:

- Other Chlorofluorocarbons (CFCs): Such as Trichlorofluoromethane (R-11) and 1,2 Dichlorotetrafluoroethane (R-114). These can arise from the manufacturing process.[2][3][4]
- Moisture (Water): Can be introduced during production, transfer, or storage.
- Acids: Trace amounts of acids, such as hydrochloric or hydrofluoric acid, can form, particularly in the presence of moisture.
- Higher-Boiling Fractions: These are less volatile organic compounds that may be present.
- Non-Condensable Gases: Gases like air (nitrogen, oxygen) that do not condense at the operating temperature of the system.



Q2: What are the acceptable levels of these impurities?

A2: While the exact composition can vary by manufacturer and grade, general specifications for refrigerant-grade **Dichlorodifluoromethane** provide maximum allowable limits for key impurities. The following table summarizes these limits.

**Table 1: Maximum Allowable Impurity Levels in** 

Dichlorodifluoromethane

Impurity	Maximum Allowable Concentration
Moisture	< 0.001% (by volume)
Higher-Boiling Fractions	< 0.05% (by volume)
Other Gases	< 2% (by volume)
Acids	0 (no acidic residue)

Note: These values are general specifications and may vary. Always refer to the certificate of analysis provided by your supplier for specific batch information.

Q3: How can these impurities affect my experiments?

A3: Impurities in **Dichlorodifluoromethane** can have significant impacts on sensitive experiments, particularly in analytical chemistry and drug development.[6]

- Other CFCs: Can interfere with chromatographic analyses, appearing as extra peaks that
  may co-elute with analytes of interest. In mass spectrometry, they can introduce interfering
  ions.
- Moisture: Can lead to the formation of corrosive acids (hydrochloric and hydrofluoric acid)
  which can damage equipment.[5] In sensitive reactions, water can act as an unwanted
  reactant or catalyst.
- Acids: Can corrode sensitive equipment and alter the pH of reaction mixtures, potentially affecting reaction kinetics and product stability.



- Higher-Boiling Fractions: Can leave residues upon evaporation of the
   Dichlorodifluoromethane, contaminating samples or sensitive surfaces.
- Non-Condensable Gases: Can affect the pressure and temperature stability of systems where **Dichlorodifluoromethane** is used as a refrigerant or propellant.

# **Troubleshooting Guides**

This section addresses common issues that may arise due to impurities in **Dichlorodifluoromethane** during experimental procedures.

# Issue 1: Unexpected Peaks in Gas Chromatography (GC) Analysis

Question: I am using **Dichlorodifluoromethane** as a solvent or standard in a GC analysis and I am seeing unexpected peaks in my chromatogram. What could be the cause?

Answer: Unexpected peaks are often due to the presence of other chlorofluorocarbons.

- Possible Cause 1: Presence of Trichlorofluoromethane (R-11) or 1,2-Dichlorotetrafluoroethane (R-114). These are common impurities from the manufacturing process.[2][3][4]
  - Troubleshooting Steps:
    - Run a blank analysis of your **Dichlorodifluoromethane** to identify the impurity peaks.
    - If available, inject standards of R-11 and R-114 to confirm the identity of the impurity peaks by comparing retention times.
    - Adjust your chromatographic method (e.g., temperature program, column phase) to achieve better separation of the impurity peaks from your analytes of interest.
- Possible Cause 2: Contamination from the GC system. Septum bleed or contamination in the injection port can also introduce extraneous peaks.
  - Troubleshooting Steps:



- Replace the septum and clean the injection port liner.
- Run a blank with the injector heated but without an injection to check for system contamination.

### Issue 2: Inconsistent Results or Reaction Failure

Question: My reaction, in which **Dichlorodifluoromethane** is used as a solvent or reagent, is giving inconsistent yields or failing completely. Could impurities be the cause?

Answer: Yes, reactive impurities like moisture and acids can significantly impact chemical reactions.

- Possible Cause 1: Presence of Moisture. Water can interfere with moisture-sensitive reactions, such as those involving organometallics or strong bases.
  - Troubleshooting Steps:
    - Use a desiccant to dry the **Dichlorodifluoromethane** before use. Common desiccants for halogenated solvents include activated molecular sieves.
    - Handle the solvent under an inert atmosphere (e.g., nitrogen or argon) to prevent the introduction of atmospheric moisture.
- Possible Cause 2: Presence of Trace Acids. Acids can neutralize basic reagents or catalyze unwanted side reactions.
  - Troubleshooting Steps:
    - Test the **Dichlorodifluoromethane** for acidity using a suitable indicator or a pH measurement of an aqueous extract.
    - If acidic, consider passing the gas through a column of a suitable basic adsorbent, such as activated alumina, to remove acidic impurities.

## **Issue 3: Equipment Corrosion or Damage**



Question: I am observing corrosion on my stainless steel or other metallic equipment that comes into contact with **Dichlorodifluoromethane**. What could be causing this?

Answer: Corrosion is often a result of the formation of acids from the breakdown of the CFC in the presence of moisture.

- Possible Cause: Formation of Hydrochloric and Hydrofluoric Acids. At elevated temperatures
  or in the presence of certain metals, **Dichlorodifluoromethane** can react with moisture to
  form these corrosive acids.[5]
  - Troubleshooting Steps:
    - Ensure your **Dichlorodifluoromethane** is as dry as possible.
    - Thoroughly dry all equipment before introducing the **Dichlorodifluoromethane**.
    - Use materials that are resistant to acid corrosion if operating at elevated temperatures.
    - Regularly inspect equipment for any signs of corrosion.

### **Experimental Protocols**

# Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling of Dichlorodifluoromethane

This protocol outlines a general method for identifying and quantifying volatile impurities in **Dichlorodifluoromethane**.

- 1. Instrumentation:
- Gas Chromatograph with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Capillary Column: A mid-polar column (e.g., 5% phenyl-methylpolysiloxane) is a good starting point.
- · Gas-tight syringe for gas sampling.
- 2. Sample Preparation:



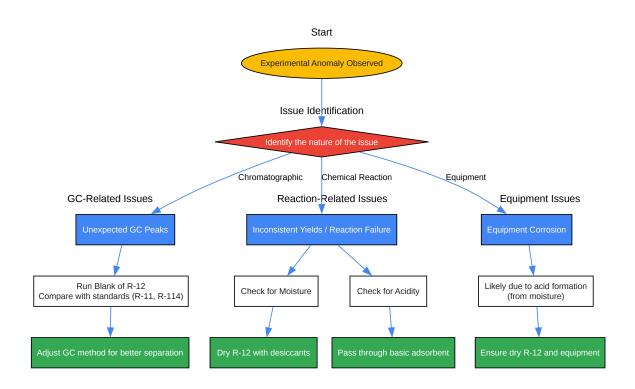
 No sample preparation is typically required for gas analysis. The sample can be injected directly from the gas cylinder using a gas sampling valve or a gas-tight syringe.

#### 3. GC Conditions:

- Injector Temperature: 200 °C
- Carrier Gas: Helium at a constant flow rate of 1-2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 200 °C.
  - Hold at 200 °C for 5 minutes.
- Injection Mode: Split injection with a high split ratio (e.g., 100:1) to avoid overloading the column with the main component.
- 4. MS Conditions (if applicable):
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 35 to 300.
- 5. Data Analysis:
- Identify the main peak for Dichlorodifluoromethane.
- Identify impurity peaks and tentatively identify them by comparing their mass spectra to a library (e.g., NIST).
- Quantify impurities by comparing their peak areas to those of certified reference standards.

### **Visualizations**





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Caption: Troubleshooting workflow for issues related to **Dichlorodifluoromethane** impurities.

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